

Safe Disposal of ODM-204: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ODM-204

Cat. No.: B3419984

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Disclaimer: This document provides recommended procedures for the proper disposal of **ODM-204** based on its known chemical properties and general laboratory safety guidelines. An official Safety Data Sheet (SDS) for **ODM-204** is not publicly available. Therefore, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to comply with all local, state, and federal regulations.

ODM-204 is a nonsteroidal dual inhibitor of the androgen receptor and the CYP17A1 enzyme, and it has been evaluated in clinical trials for cancer treatment. Due to its biological activity, it should be handled with care, and waste should be considered potentially hazardous.

Key Properties of ODM-204

The following table summarizes the known physical and chemical properties of **ODM-204** relevant to its handling and disposal.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₁ F ₃ N ₄	[1]
Molecular Weight	374.4 g/mol	[1]
Appearance	Solid crystalline compound	[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Insoluble in water	[1]

Step-by-Step Disposal Procedures for ODM-204

These procedures are intended for research laboratory settings and should be performed by trained personnel.

Personal Protective Equipment (PPE)

Before handling **ODM-204** or its waste, ensure you are wearing the appropriate PPE:

- **Gloves:** Chemical-resistant gloves (Butyl rubber is recommended when working with DMSO).^[3]
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard lab coat should be worn. For handling larger quantities or in case of potential aerosol generation, a disposable gown is recommended.
- **Respiratory Protection:** If there is a risk of inhaling dust (from the solid compound), a NIOSH-approved respirator may be necessary.

Disposal of Unused Solid ODM-204

Unused or expired solid **ODM-204** must be disposed of as hazardous chemical waste.

- **Containerization:** Place the solid **ODM-204** in its original container if possible. If not, use a clearly labeled, sealable, and chemically compatible container.
- **Labeling:** Label the container as "Hazardous Waste" and clearly identify the contents: "**ODM-204** (solid)". Include the approximate quantity.
- **Storage:** Store the waste container in a designated satellite accumulation area, segregated from incompatible materials.^[4]
- **Pickup:** Arrange for disposal through your institution's EHS department.

Disposal of ODM-204 in DMSO Solution

Solutions of **ODM-204** in DMSO must be treated as hazardous organic solvent waste.

- Collection: Collect all waste solutions containing **ODM-204** and DMSO in a dedicated, leak-proof, and properly vented waste container.
- Labeling: Label the container as "Hazardous Waste" and list all components, for example: "**ODM-204** in Dimethyl Sulfoxide (DMSO)".
- Storage: Store the container in a designated satellite accumulation area, away from heat and ignition sources, and segregated from incompatible waste streams (e.g., acids, oxidizers).^[4]
^[5]
- Disposal: Contact your EHS department for pickup and disposal. Do not dispose of DMSO solutions down the drain.^[5]

Disposal of Contaminated Labware

Disposable items contaminated with **ODM-204** should be handled as hazardous waste.

- Sharps: Needles, syringes, and other sharps should be placed in a designated sharps container.
- Solid Waste: Pipette tips, centrifuge tubes, and other contaminated disposables should be collected in a durable, sealed plastic bag or a designated solid waste container.
- Labeling: Clearly label the bag or container as "Hazardous Waste" and indicate that it is contaminated with **ODM-204**.
- Glassware: Reusable glassware should be decontaminated by rinsing with a suitable solvent (one that dissolves **ODM-204**, like DMSO or ethanol) and then washing thoroughly. The initial rinsate must be collected and disposed of as hazardous chemical waste.

Spill Management

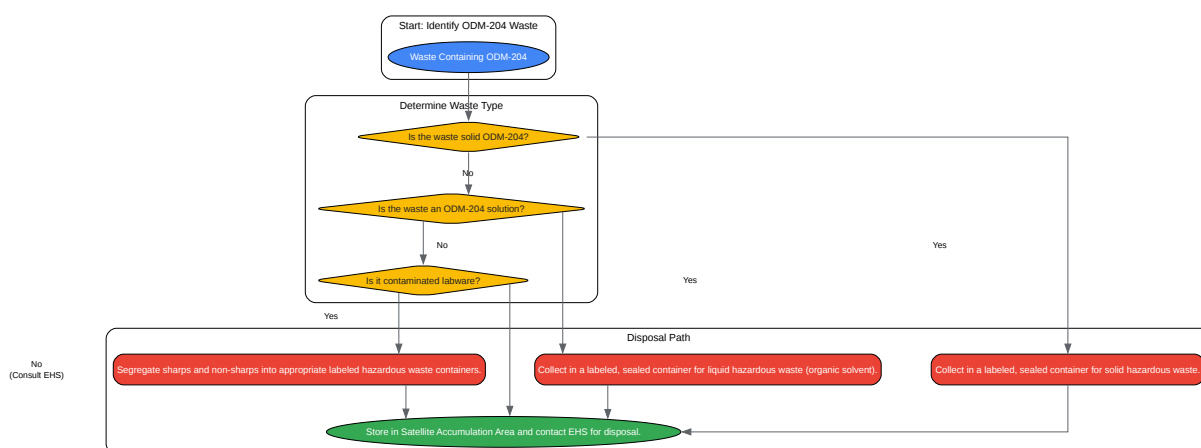
In the event of a spill:

- Alert Personnel: Notify others in the immediate area.
- Evacuate: If the spill is large or involves a significant amount of dust, evacuate the area.

- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear appropriate PPE, including double gloves, a lab coat, and eye protection.
- Containment: For a solid spill, gently cover with an absorbent material to avoid raising dust. For a liquid spill (in DMSO), absorb with a chemical spill pillow or other inert absorbent material.
- Cleanup: Carefully collect the absorbed material and any contaminated debris using non-sparking tools. Place all cleanup materials in a sealed container.
- Labeling and Disposal: Label the container as "Hazardous Waste - Spill Cleanup Material (ODM-204)" and arrange for disposal through your EHS department.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **ODM-204** waste.



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Caption: Workflow for the proper disposal of **ODM-204** waste.

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- To cite this document: BenchChem. [Safe Disposal of ODM-204: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3419984#odm-204-proper-disposal-procedures]

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